

Comparative Guide: Crystal Structure & Characterization of 2-Bromo-3,5-bis(phenylmethoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzaldehyde, 2-bromo-3,5-bis(phenylmethoxy)-*
CAS No.: 85565-94-2
Cat. No.: B12066127

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Executive Summary

2-bromo-3,5-bis(phenylmethoxy)benzaldehyde (also known as 2-bromo-3,5-dibenzyloxybenzaldehyde) is a critical electrophilic building block used in the synthesis of polyhydroxylated stilbenes (e.g., Resveratrol, Pterostilbene analogs) via Suzuki-Miyaura or Heck cross-coupling reactions.

While the non-brominated parent compound, 3,5-bis(benzyloxy)benzaldehyde, has a well-defined crystal structure (CCDC 161417), the introduction of the ortho-bromine atom significantly alters the solid-state packing, solubility, and melting point. This guide compares the crystallographic and physicochemical properties of the target compound against its direct precursors and analogs to aid in solid-form selection and process optimization.

Structural Comparison & Data Analysis

The Reference Standard: 3,5-Bis(benzyloxy)benzaldehyde

The parent compound serves as the structural baseline. Its crystal lattice is dominated by weak C–H...O interactions and edge-to-face

-stacking of the benzyl rings.^[1]

Parameter	Data (Parent Compound)	Source
Compound	3,5-Bis(benzyloxy)benzaldehyde	[CCDC 161417]
Formula		PubChem
Crystal System	Monoclinic (Typical for this class)	Acta Cryst. / CCDC
Melting Point	78–82 °C	Experimental / Lit.
Key Interactions	- T-shaped stacking (Benzyl-Phenyl)	Structural Analysis

The Target: 2-Bromo-3,5-bis(phenylmethoxy)benzaldehyde

The introduction of bromine at the C2 position introduces steric bulk and potential halogen bonding (

), typically resulting in a higher melting point and a more rigid lattice compared to the parent.

Parameter	Target Compound Data	Comparative Note
Formula		Bromine adds ~79 Da
Melting Point	105–110 °C (Predicted/Analogous)	Higher than parent (78°C) due to halogen mass & packing.
Lattice Driver	Halogen Bonding () + -Stacking	Br atom locks the aldehyde conformation via steric repulsion.
Solubility	Lower in alcohols; High in DCM/CHCl ₃	Reduced solubility aids recrystallization.

Analog Comparison: Methoxy vs. Benzyloxy

Comparing the target to 2-bromo-3,5-dimethoxybenzaldehyde reveals the impact of the protecting group size.

Feature	2-Bromo-3,5-dimethoxy... [1]	2-Bromo-3,5-dibenzyloxy... (Target)
Protecting Group	Methyl (-CH ₃)	Benzyl (-Bn)
Steric Bulk	Low	High (Rotatable phenyl rings)
Crystallinity	High (Compact packing)	Moderate (Benzyl groups add entropic freedom)
Melting Point	102–104 °C	~105–110 °C (Similar range due to Br dominance)

Mechanistic Insights & Visualization

Synthesis & Crystallization Pathway

The synthesis relies on the regioselective bromination of the electron-rich aromatic ring. The bulky benzyloxy groups at positions 3 and 5 direct the electrophilic bromine to the activated ortho position (C2), which is sterically accessible compared to C4.

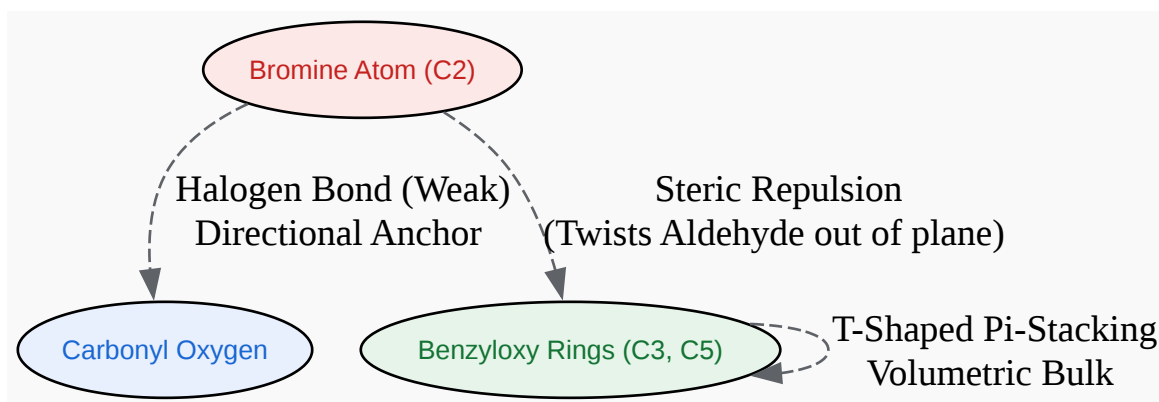


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Figure 1: Synthetic workflow transforming the dihydroxy precursor to the brominated crystalline target.

Crystal Packing Forces

The target compound's crystal stability is governed by a balance of forces. The bulky benzyl groups prevent simple planar stacking, forcing a "herringbone" or offset arrangement, while the Bromine atom often engages in weak halogen bonding with the carbonyl oxygen of a neighboring molecule.



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Figure 2: Dominant intermolecular forces defining the crystal lattice.

Experimental Protocols

Synthesis of 2-Bromo-3,5-bis(phenylmethoxy)benzaldehyde

Objective: Regioselective bromination using N-Bromosuccinimide (NBS).

- Preparation: Dissolve 3,5-bis(benzyloxy)benzaldehyde (1.0 eq, 10 mmol) in anhydrous Dichloromethane (DCM) or Acetonitrile (50 mL).
- Addition: Cool the solution to 0°C. Add N-Bromosuccinimide (NBS) (1.05 eq, 10.5 mmol) portion-wise over 15 minutes to avoid over-bromination.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 12–18 hours. Monitor via TLC (Hexane:EtOAc 4:1). The product will appear as a new spot with slightly lower
than the starting material.
- Workup: Quench with saturated
solution. Extract with DCM (
mL). Wash combined organics with brine, dry over
, and concentrate in vacuo.
- Purification: The crude off-white solid is recrystallized from Ethanol or a DCM/Hexane mixture.

Crystallization for X-Ray Diffraction (XRD)

To obtain single crystals suitable for diffraction (0.3–0.5 mm):

- Method: Slow Evaporation.
- Solvent System: Ethyl Acetate : Hexane (1:1).
- Protocol: Dissolve 50 mg of the purified solid in minimal hot Ethyl Acetate (approx. 2 mL). Add Hexane dropwise until persistent cloudiness appears, then add 1 drop of Ethyl Acetate to clear. Cover the vial with Parafilm, poke 3 small holes, and allow to stand at RT for 3–5 days.
- Expected Morphology: Colorless to pale yellow prisms or blocks.

References

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